Application Note: Quantification of Apalutamide-COOH in Human Plasma by LC-MS/MS

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Compound of Interest		
Compound Name:	*Apalutamide-COOH*	
Cat. No.:	*B3098172*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Apalutamide is a potent non-steroidal anti-androgen used in the treatment of prostate cancer. The metabolic profile of apalutamide is complex, involving the formation of several metabolites. One of these is the inactive carboxylic acid metabolite, **apalutamide-COOH** (also known as M4), formed through amide hydrolysis. While not pharmacologically active, quantifying **apalutamide-COOH** is crucial for a comprehensive understanding of the drug's absorption, distribution, metabolism, and excretion (ADME) profile. This application note provides a detailed protocol for the quantification of **apalutamide-COOH** in human plasma using a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.

Metabolic Pathway of Apalutamide

Apalutamide is primarily metabolized in the liver by cytochrome P450 enzymes, mainly CYP2C8 and CYP3A4, to form the active metabolite N-desmethyl apalutamide. A secondary pathway involves amide hydrolysis to produce the inactive carboxylic acid metabolite, **apalutamide-COOH**.[1]

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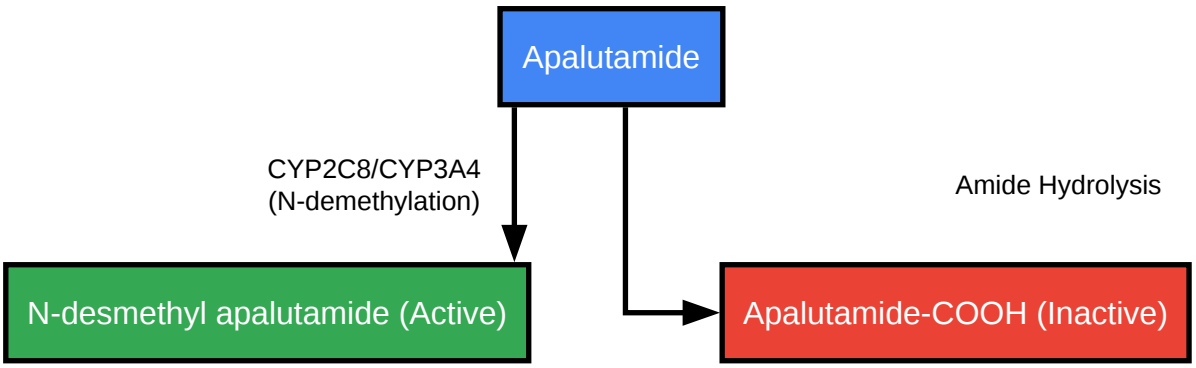

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Metabolic pathway of Apalutamide.

Experimental Protocol

This protocol outlines a method for the extraction and quantification of **apalutamide-COOH** from human plasma.

Materials and Reagents

- **Apalutamide-COOH** reference standard
- Apalutamide-d3-COOH internal standard (IS)
- Human plasma (K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)

Stock and Working Solutions

- Stock Solutions (1 mg/mL): Prepare stock solutions of **apalutamide-COOH** and apalutamide-d3-COOH in methanol.

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- Working Standard Solutions: Serially dilute the **apalutamide-COOH** stock solution with 50:50 (v/v) methanol:water to prepare working standards for the calibration curve and quality control (QC) samples.
- Internal Standard Working Solution (100 ng/mL): Dilute the apalutamide-d3-COOH stock solution with 50:50 (v/v) methanol:water.

Sample Preparation: Protein Precipitation

- Thaw plasma samples, calibration standards, and QC samples at room temperature.
- To 50 µL of plasma in a microcentrifuge tube, add 10 µL of the 100 ng/mL internal standard working solution and vortex briefly.
- Add 150 µL of acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

LC-MS/MS Conditions

Liquid Chromatography

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Parameter	Value
HPLC System	Agilent 1290 Infinity II or equivalent
Column	Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm
Column Temperature	40°C
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Gradient	5% B to 95% B over 3.0 min, hold at 95% B for 1.0 min, return to 5% B and equilibrate for 1.0 min

Mass Spectrometry

Parameter	Value
Mass Spectrometer	Sciex QTRAP 6500+ or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Curtain Gas	35 psi
IonSpray Voltage	5500 V
Temperature	500°C
Nebulizer Gas (GS1)	50 psi
Heater Gas (GS2)	50 psi

MRM Transitions

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Analyte	Q1 (m/z)	Q3 (m/z)	Collision Energy (eV)
Apalutamide-COOH	464.1	418.1	25
Apalutamide-d3-COOH (IS)	467.1	421.1	25

Experimental Workflow

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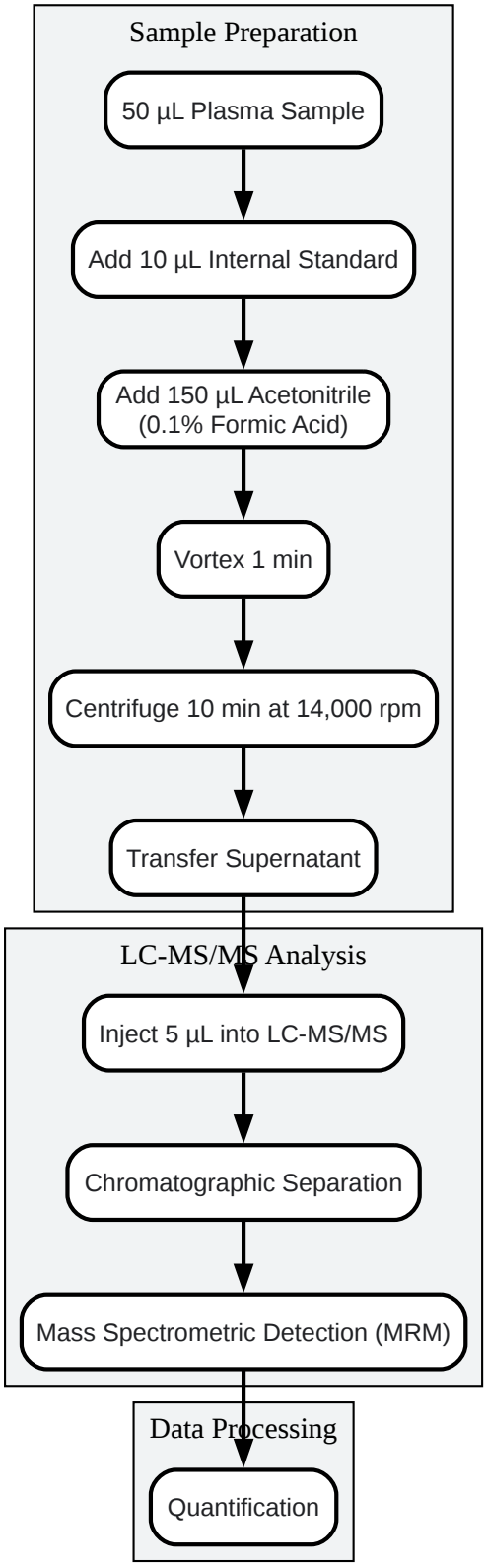

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Experimental workflow for **Apalutamide-COOH** quantification.

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Quantitative Data Summary

The method should be validated according to regulatory guidelines (e.g., FDA, EMA). The following tables summarize the expected performance characteristics of the validated method.

Table 1: Calibration Curve Linearity

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r^2)	Weighting
Apalutamide-COOH	1 - 1000	> 0.995	$1/x^2$

Table 2: Accuracy and Precision (Intra-day and Inter-day)

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
LLOQ	1	< 15	± 15%	< 15	± 15%
LQC	3	< 15	± 15%	< 15	± 15%
MQC	100	< 15	± 15%	< 15	± 15%
HQC	800	< 15	± 15%	< 15	± 15%

Table 3: Matrix Effect and Recovery

QC Level	Nominal Conc. (ng/mL)	Matrix Effect (%)	Recovery (%)
LQC	3	95 - 105	> 85
HQC	800	95 - 105	> 85

Conclusion

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This application note details a robust and sensitive LC-MS/MS method for the quantification of the inactive metabolite **apalutamide-COOH** in human plasma. The simple protein precipitation extraction and the specific MRM transitions provide a reliable assay for use in pharmacokinetic and metabolic studies of apalutamide. The method meets typical validation criteria for bioanalytical assays, ensuring accurate and precise results.

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References

- 1. researchgate.net [researchgate.net]
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